

ZSET-845: A Technical Overview of a Novel Cognitive Enhancer

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| Compound of Interest | | |
|----------------------|----------|-----------|
| Compound Name: | ZSET-845 | |
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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available research on **ZSET-845**. It is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or comprehensive toxicological report. No official safety, handling, or toxicology data has been identified in the public domain. Standard laboratory safety protocols for handling novel chemical compounds should be strictly followed.

ZSET-845 is a novel azaindolizinone derivative identified as a cognitive enhancer. Preclinical studies indicate its potential for ameliorating learning and memory deficits, primarily through its action on the cholinergic system. This technical guide consolidates the available scientific data on **ZSET-845** to inform researchers and drug development professionals.

Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| Chemical Name | 3,3-diphenylimidazo[1,2-a]pyridin-2-(3H)-one |
| Molecular Formula | C21H18N2O |
| CAS Number | 324077-62-5 |
| Molecular Weight | 314.38 g/mol |

Preclinical Efficacy Data







The primary research on **ZSET-845** has been conducted in rat models of cognitive impairment. The compound has shown efficacy in reversing amnesic effects induced by amyloid-beta (A β) peptides and scopolamine. The key findings from these studies are summarized below.

Table 1: Summary of In Vivo Efficacy Studies of ZSET-845 in Rats



| Study Model | Administration Route | Dosages (mg/kg) | Key Findings | Reference |
|---|-------------------------|--------------------|---|-----------|
| Scopolamine- induced amnesia | Oral | 0.01, 0.1, 1 | - Significantly ameliorated impaired performance in passive avoidance and radial-arm maze tasks.[1]-Increased choline acetyltransferase (ChAT) activity in the hippocampus by 112% (0.01 mg/kg), 113.8% (0.1 mg/kg), and 108.7% (1 mg/kg).[1] | [1] |
| Amyloid-beta (Aβ)25–35- induced amnesia | Oral | 1, 10 | - Ameliorated learning impairment in a passive avoidance task. [1]- Enhanced ChAT activity in the basal forebrain, medial septum, and hippocampus Increased the number of ChAT-immunoreactive cells in the medial septum. | [1] |



Mechanism of Action

ZSET-845's cognitive-enhancing effects are attributed to its positive modulation of choline acetyltransferase (ChAT), the enzyme responsible for the synthesis of the neurotransmitter acetylcholine (ACh). Unlike many cognitive enhancers that act as acetylcholinesterase (AChE) inhibitors, **ZSET-845** does not inhibit the breakdown of ACh but rather enhances its production. [1] This mechanism suggests a potential therapeutic advantage in addressing the cholinergic deficits observed in neurodegenerative diseases like Alzheimer's disease.

ZSET-845 Enhances Activity Choline Acetyltransferase (ChAT) Catalyzes Acetylcholine (ACh) Synthesis _eads to Enhanced Cholinergic Neurotransmission Results in Cognitive Enhancement

Simplified Proposed Mechanism of Action of ZSET-845

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Caption: Proposed mechanism of **ZSET-845** enhancing cognitive function.

Experimental Protocols

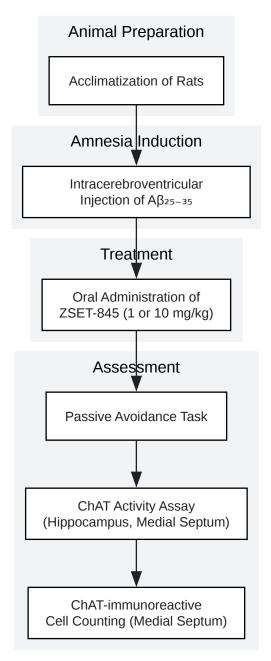
Detailed, replicable experimental protocols for the synthesis and handling of **ZSET-845** are not available in the public literature. The following outlines are based on the methodologies described in the cited research papers and are intended as a reference for experimental design.

In Vivo Model of Amyloid-Beta Induced Amnesia

This workflow describes the general procedure used to assess the efficacy of **ZSET-845** in a rat model of Alzheimer's disease.



Experimental Workflow for Aβ-Induced Amnesia Model



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References

- 1. medchemexpress.com [medchemexpress.com]
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